

# Foundational Research on the Emollient Properties of Malic Acid Esters: A Technical Guide

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## Compound of Interest

Compound Name: *Diisostearyl malate*

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## Introduction

Malic acid esters are a versatile class of compounds utilized in the cosmetic and pharmaceutical industries for their emollient, plasticizing, and solvent properties. Derived from malic acid, a naturally occurring alpha-hydroxy acid found in fruits, these esters are synthesized to modify their physicochemical characteristics, such as polarity, molecular weight, and spreading attributes, to suit various formulation needs. This technical guide provides an in-depth overview of the foundational research into the emollient properties of malic acid esters, detailing their mechanism of action, methods for evaluating their performance, and a summary of available data.

The primary function of an emollient is to soften and smooth the skin by forming a semi-occlusive film on the stratum corneum. This film helps to reduce transepidermal water loss (TEWL), thereby increasing skin hydration and improving its overall appearance and feel. Malic acid esters, with their varied alkyl chain lengths and branching, offer a range of sensory profiles, from light and non-greasy to more substantive and occlusive.

## Mechanism of Emolliency

The emollient properties of malic acid esters are primarily attributed to their ability to form a hydrophobic barrier on the skin's surface. This physical barrier reinforces the skin's natural lipid barrier, which can be compromised by environmental factors, cleansing, and certain skin conditions. By filling in the gaps between corneocytes, malic acid esters help to create a smoother surface, which improves skin texture and reduces the appearance of dryness and flaking.

Currently, there is limited evidence to suggest that malic acid esters directly modulate specific signaling pathways within the skin to exert their emollient effects. The primary mechanism is understood to be the physical action of occlusion and barrier formation.

## Quantitative Data on Emollient Properties

The following tables summarize the available physicochemical and emollient properties of various malic acid esters. It is important to note that specific quantitative data for many of these esters is not readily available in the public domain and may be proprietary to ingredient manufacturers. The provided experimental protocols can be utilized to generate this data for specific esters of interest.

Table 1: Physicochemical Properties of Selected Malic Acid Esters

INCI Name	CAS Number	Molecular Weight ( g/mol )	Appearance	Spreading Value (mm <sup>2</sup> /10 min)
Diisopropyl Malate	6947-09-7	218.25	Colorless liquid	Data not available in public domain
Diethylhexyl Malate	56235-92-8	358.57	Clear to yellowish liquid[1]	Data not available in public domain
Diisostearyl Malate	63231-60-7	~639	Viscous liquid	Data not available in public domain
Di-C12-13 Alkyl Malate	149144-85-4	Varies	Viscous liquid	Data not available in public domain

Table 2: Emollient Performance Data of Selected Malic Acid Esters

INCI Name	Occlusivity Index	TEWL Reduction (%)	Skin Hydration Increase (%)	Sensory Profile (General)
Diisopropyl Malate	Data not available in public domain	Data not available in public domain	Data not available in public domain	Light, non-greasy feel
Diethylhexyl Malate	Data not available in public domain	Data not available in public domain	Data not available in public domain	Soft, smooth feel <sup>[2]</sup>
Diisostearyl Malate	Data not available in public domain	Data not available in public domain	Data not available in public domain	Rich, cushiony feel
Di-C12-13 Alkyl Malate	Data not available in public domain	Data not available in public domain	Data not available in public domain	Non-greasy, moisturizing

## Experimental Protocols

Detailed methodologies for evaluating the key emollient properties of malic acid esters are provided below.

### Spreadability Measurement

Objective: To determine the rate at which an emollient spreads over a substrate, which correlates with its sensory feel upon application.

Methodology: Parallel Plate Method<sup>[3]</sup>

- A circular glass plate (20 cm diameter) with a central orifice (1.2 cm diameter) is placed on a larger glass plate positioned over millimetric graph paper.
- The test emollient is introduced into the central orifice, and the surface is leveled.
- The mold plate is carefully removed, and a glass plate of known weight is placed over the sample.

- After one minute, the diameter of the spread is measured in opposing positions using the graph paper scale.
- This procedure is repeated at set intervals, with the successive addition of plates of known weight if desired, to measure spreadability over time and under pressure.
- The spreadability (Ei) is calculated using the following equation:  $Ei = (\pi * d^2) / 4$  Where 'd' is the average diameter of the spread sample.

### Workflow for Spreadability Measurement



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Caption: Workflow for Spreadability Measurement.

## In Vitro Occlusivity Test

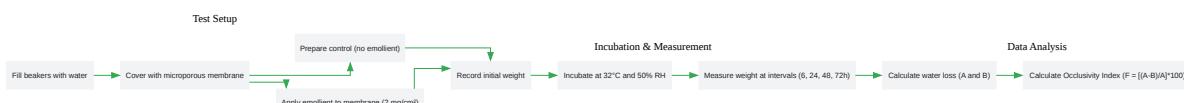
Objective: To assess the ability of an emollient to prevent water evaporation from a surface, mimicking its effect on transepidermal water loss.

Methodology:[4]

- Beakers are filled with a standardized amount of water (e.g., 20 mL).
- The beakers are covered with a microporous membrane (e.g., Whatman® filter paper) that allows for water vapor transmission.
- The test emollient is applied evenly to the surface of the membrane at a concentration of 2 mg/cm<sup>2</sup>.
- A control beaker with a membrane but no emollient is also prepared.

- The initial weight of each beaker is recorded.
- The beakers are placed in a controlled environment (e.g., 32°C and 50% relative humidity).
- The weight of the beakers is measured at regular intervals (e.g., 6, 24, 48, and 72 hours).
- The water loss is calculated for both the test and control samples.
- The Occlusivity Index (F) is calculated using the following formula:  $F = [(A - B) / A] * 100$   
Where A is the water loss from the control beaker and B is the water loss from the beaker with the test emollient.

### Workflow for In Vitro Occlusivity Test



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Caption: Workflow for In Vitro Occlusivity Test.

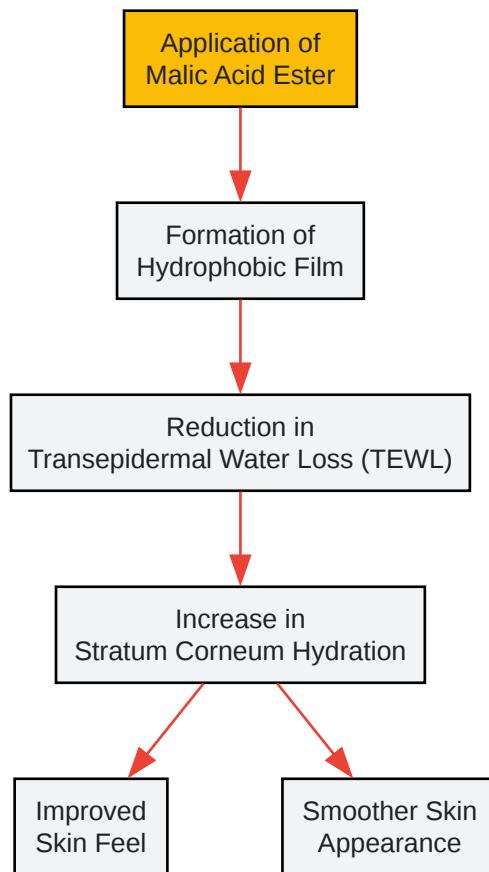
## In Vivo Skin Hydration and Transepidermal Water Loss (TEWL) Measurement

Objective: To measure the effect of an emollient on skin surface hydration and the rate of transepidermal water loss in human subjects.

Methodology:

- Subject Acclimatization: Subjects are acclimatized in a room with controlled temperature ( $21\pm1^{\circ}\text{C}$ ) and humidity ( $50\pm5\%$ ) for at least 20 minutes before measurements are taken.[5]
- Baseline Measurements:
  - Skin Hydration: A Corneometer® CM 825 is used to measure the electrical capacitance of the stratum corneum, which correlates with its water content.[5] Multiple readings are taken on the designated test area (e.g., volar forearm) and averaged.
  - TEWL: A Tewameter® TM 300 is used to measure the water vapor flux from the skin surface. The probe is held on the skin until a stable reading is obtained.[5]
- Product Application: A standardized amount of the test emollient (e.g.,  $2\text{ mg/cm}^2$ ) is applied to the test area.[5] An untreated area serves as a control.
- Post-Application Measurements: Skin hydration and TEWL measurements are repeated on the treated and control areas at specified time points (e.g., 1, 2, 4, and 8 hours) after product application.
- Data Analysis: The percentage change in skin hydration and the percentage reduction in TEWL are calculated relative to the baseline and control values.

#### Logical Relationship of Emollient Application and Skin Barrier Function



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Caption: Effect of Malic Acid Ester on Skin.

## Sensory Evaluation

Objective: To assess the subjective sensory characteristics of an emollient during and after application to the skin.

Methodology:[1][5]

- Panelist Selection and Training: A panel of trained sensory assessors (typically 10-15 individuals) is used. Panelists are trained on a standardized lexicon of sensory attributes for skin care products.
- Product Application: A standardized amount of each test emollient is provided to the panelists in a blinded and randomized order. Panelists apply the product to a designated area of their skin (e.g., volar forearm).

- Attribute Evaluation: Panelists evaluate and score various sensory attributes on a defined scale (e.g., a 10-point or 15-point scale). Key attributes include:
  - During Application: Spreadability, slip, playtime.
  - Immediately After Application: Absorption speed, stickiness, greasiness, gloss.
  - After a Set Time (e.g., 5-10 minutes): After-feel (e.g., soft, smooth, tacky), residue.
- Data Analysis: The scores for each attribute are collected and statistically analyzed to generate a sensory profile for each emollient.

## Conclusion

Malic acid esters are valuable emollients in cosmetic and dermatological formulations, offering a range of sensory experiences and functional benefits. Their primary mechanism of action is the formation of a physical barrier on the skin, which reduces transepidermal water loss and increases skin hydration. While extensive quantitative data comparing the emollient properties of a wide range of malic acid esters is not readily available in the public domain, the standardized experimental protocols detailed in this guide provide a robust framework for researchers and formulators to conduct their own evaluations. By systematically measuring properties such as spreadability, occlusivity, and the *in vivo* effects on skin hydration and TEWL, a comprehensive understanding of the performance of specific malic acid esters can be achieved, enabling their effective use in the development of advanced skincare products.

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